

# Essential Guide to the Proper Disposal of TMP-153

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## Compound of Interest

Compound Name: TMP-153

Cat. No.: B157756

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical compounds are paramount. This document provides a comprehensive guide to the proper disposal procedures for **TMP-153**, a potent acyl-CoA:cholesterol acyltransferase (ACAT) inhibitor. Adherence to these guidelines is crucial for ensuring laboratory safety and environmental protection.

## Chemical and Physical Properties of TMP-153

A thorough understanding of a compound's properties is the first step toward safe handling and disposal. Below is a summary of the available data for **TMP-153**.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>18</sub> ClF <sub>2</sub> N <sub>3</sub> O <sup>[1]</sup>
Molecular Weight	437.90 g/mol <sup>[1]</sup>
CAS Number	128831-46-9 <sup>[1][2]</sup>
Appearance	Solid
Solubility	Soluble in DMSO and DMF <sup>[3]</sup>
Storage	Recommended storage at -20°C <sup>[4]</sup>

## General Disposal Procedures for TMP-153

As a research-grade chemical, **TMP-153** must be treated as hazardous waste unless explicitly determined otherwise by a certified safety professional. The following step-by-step procedure outlines the best practices for its disposal.

### Step 1: Personal Protective Equipment (PPE)

Before handling **TMP-153**, ensure you are wearing appropriate PPE, including:

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

### Step 2: Waste Segregation

Proper segregation of chemical waste is critical to prevent dangerous reactions.

- Solid Waste:
  - Place any solid **TMP-153**, along with any contaminated items such as weighing paper, pipette tips, and gloves, into a designated hazardous waste container.
  - This container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "N-[4-(2-chlorophenyl)-6,7-dimethyl-3-quinoliny]-N'-(2,4-difluorophenyl)-urea (**TMP-153**)".
- Liquid Waste:
  - Solutions containing **TMP-153** (e.g., in DMSO or DMF) should be collected in a separate, leak-proof, and chemically compatible hazardous waste container.
  - The container must be labeled with "Hazardous Waste," the full chemical name, and the solvent used (e.g., "**TMP-153** in DMSO").
  - Never mix incompatible wastes in the same container.<sup>[5]</sup>

### Step 3: Waste Container Management

- Keep hazardous waste containers securely closed except when adding waste.[5]
- Store waste containers in a designated, well-ventilated secondary containment area to prevent spills.[5]
- Do not overfill containers; leave adequate headspace for expansion.

#### Step 4: Disposal Request and Pickup

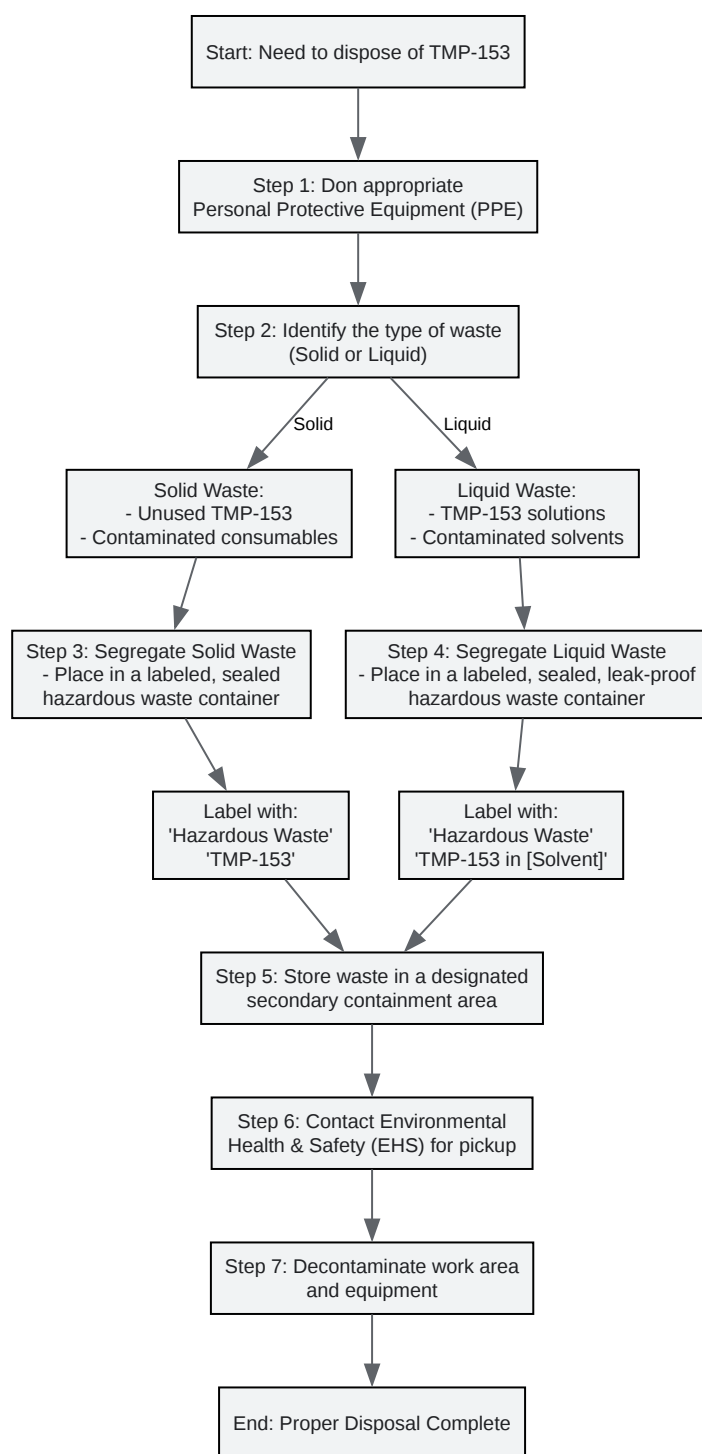
- Once the waste container is ready for disposal, follow your institution's specific procedures for requesting a hazardous waste pickup.
- This typically involves contacting your Environmental Health and Safety (EHS) department and providing them with the necessary information about the waste.

#### Step 5: Decontamination

- Thoroughly decontaminate all surfaces and equipment that came into contact with **TMP-153** using an appropriate solvent and cleaning agent.
- Dispose of all cleaning materials (e.g., wipes, absorbent pads) as hazardous waste.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **TMP-153**.



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